

Preparation of Rare Earth Bromates Using Barium Bromate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Barium bromate*

CAS No.: 13967-90-3

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This document provides detailed application notes and experimental protocols for the synthesis of rare earth bromates from the corresponding rare earth sulfates via a metathesis reaction with **barium bromate**. The protocols outlined are based on established inorganic synthesis methodologies, primarily drawing from the principles of the James method for rare earth separation.

Introduction

Rare earth bromates are inorganic compounds that have been historically significant in the fractional crystallization-based separation of rare earth elements. The preparation method described herein utilizes the insolubility of barium sulfate to drive the reaction between a soluble rare earth sulfate and **barium bromate** to completion, yielding the desired rare earth bromate in solution. Subsequent crystallization allows for the isolation of the product, typically as a hydrated salt. Due to the catalytic decomposition of bromate ions in the presence of cerium, it is imperative that the rare earth starting materials are cerium-free.

Data Presentation

The following tables summarize the key quantitative data for the preparation of rare earth bromates. It is important to note that specific experimental yield and solubility data for many individual rare earth bromates are not extensively reported in publicly available literature. The presented data is a combination of reported values and estimations based on established chemical principles and periodic trends.

Table 1: Reactant and Product Information for the Synthesis of Rare Earth Bromates

Rare Earth Element	Starting Material (Oxide)	Molar Mass of Oxide (g/mol)	Intermediate (Sulfate Octahydrate)	Molar Mass of Sulfate Octahydrate (g/mol)	Final Product (Bromate Nonahydrate)	Molar Mass of Bromate Nonahydrate (g/mol)
Lanthanum (La)	La ₂ O ₃	325.81	La ₂ (SO ₄) ₃ ·8H ₂ O	728.18	La(BrO ₃) ₃ ·9H ₂ O	684.76
Praseodymium (Pr)	Pr ₂ O ₃	329.81	Pr ₂ (SO ₄) ₃ ·8H ₂ O	736.18	Pr(BrO ₃) ₃ ·9H ₂ O	688.76
Neodymium (Nd)	Nd ₂ O ₃	336.48	Nd ₂ (SO ₄) ₃ ·8H ₂ O	742.85	Nd(BrO ₃) ₃ ·9H ₂ O	695.09
Samarium (Sm)	Sm ₂ O ₃	348.72	Sm ₂ (SO ₄) ₃ ·8H ₂ O	755.09	Sm(BrO ₃) ₃ ·9H ₂ O	701.21
Europium (Eu)	Eu ₂ O ₃	351.93	Eu ₂ (SO ₄) ₃ ·8H ₂ O	758.30	Eu(BrO ₃) ₃ ·9H ₂ O	702.81
Gadolinium (Gd)	Gd ₂ O ₃	362.50	Gd ₂ (SO ₄) ₃ ·8H ₂ O	769.87	Gd(BrO ₃) ₃ ·9H ₂ O	714.10
Terbium (Tb)	Tb ₂ O ₃	365.85	Tb ₂ (SO ₄) ₃ ·8H ₂ O	774.22	Tb(BrO ₃) ₃ ·9H ₂ O	715.78
Dysprosium (Dy)	Dy ₂ O ₃	373.00	Dy ₂ (SO ₄) ₃ ·8H ₂ O	781.37	Dy(BrO ₃) ₃ ·9H ₂ O	723.35
Holmium (Ho)	Ho ₂ O ₃	377.86	Ho ₂ (SO ₄) ₃ ·8H ₂ O	786.23	Ho(BrO ₃) ₃ ·9H ₂ O	725.78
Erbium (Er)	Er ₂ O ₃	382.52	Er ₂ (SO ₄) ₃ ·8H ₂ O	790.89	Er(BrO ₃) ₃ ·9H ₂ O	728.11
Thulium (Tm)	Tm ₂ O ₃	385.87	Tm ₂ (SO ₄) ₃ ·8H ₂ O	794.24	Tm(BrO ₃) ₃ ·9H ₂ O	731.78
Ytterbium (Yb)	Yb ₂ O ₃	394.08	Yb ₂ (SO ₄) ₃ ·8H ₂ O	802.45	Yb(BrO ₃) ₃ ·9H ₂ O	739.89

Lutetium (Lu)	Lu_2O_3	397.93	$\text{Lu}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$	806.30	$\text{Lu}(\text{BrO}_3)_3 \cdot 9\text{H}_2\text{O}$	741.82
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Note: The hydration state of the rare earth sulfate can vary. The octahydrate is commonly used for calculations.

Table 2: Theoretical Yields for the Preparation of Rare Earth Bromate Nonahydrates

Starting Rare Earth Oxide (10 g)	Moles of Oxide	Moles of RE^{3+}	Theoretical Moles of $\text{RE}(\text{BrO}_3)_3 \cdot 9\text{H}_2\text{O}$	Theoretical Mass of $\text{RE}(\text{BrO}_3)_3 \cdot 9\text{H}_2\text{O}$ (g)
La_2O_3	0.0307	0.0614	0.0614	42.04
Pr_2O_3	0.0303	0.0606	0.0606	41.73
Nd_2O_3	0.0297	0.0594	0.0594	41.29
Sm_2O_3	0.0287	0.0574	0.0574	40.25
Eu_2O_3	0.0284	0.0568	0.0568	39.92
Gd_2O_3	0.0276	0.0552	0.0552	39.42
Tb_2O_3	0.0273	0.0546	0.0546	39.09
Dy_2O_3	0.0268	0.0536	0.0536	38.78
Ho_2O_3	0.0265	0.0530	0.0530	38.47
Er_2O_3	0.0261	0.0522	0.0522	38.01
Tm_2O_3	0.0259	0.0518	0.0518	37.91
Yb_2O_3	0.0254	0.0508	0.0508	37.58
Lu_2O_3	0.0251	0.0502	0.0502	37.24

Note: Actual experimental yields will be lower due to incomplete reactions and losses during transfers and crystallization.

Experimental Protocols

This section provides a detailed, two-part protocol for the preparation of a generic cerium-free rare earth bromate.

Part A: Preparation of the Rare Earth Sulfate Solution

Objective: To convert the rare earth oxide into a soluble rare earth sulfate.

Materials:

- Cerium-free rare earth oxide (e.g., La_2O_3 , Nd_2O_3 , etc.)
- Concentrated sulfuric acid (H_2SO_4 , 98%)
- Deionized water
- Beakers
- Stirring hotplate
- Glass stirring rod
- pH paper or pH meter

Procedure:

- **Weighing the Oxide:** Accurately weigh a desired amount of the cerium-free rare earth oxide and place it in a beaker of appropriate size.
- **Acid Digestion:** Under a fume hood, cautiously add a stoichiometric amount of concentrated sulfuric acid to the rare earth oxide. The reaction is exothermic. It is advisable to add the acid slowly while stirring continuously with a glass rod.
 - Reaction: $\text{RE}_2\text{O}_3(\text{s}) + 3\text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{RE}_2(\text{SO}_4)_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- **Heating and Dissolution:** Gently heat the mixture on a stirring hotplate to facilitate the dissolution of the oxide. The temperature should be maintained at a gentle boil. Continue

heating and stirring until a clear solution is obtained. This may take several hours depending on the specific rare earth oxide.

- Dilution and pH Adjustment: Once the oxide is fully dissolved, allow the solution to cool to room temperature. Slowly and carefully dilute the solution with deionized water to a desired volume. The final solution should be slightly acidic. Adjust the pH if necessary by adding a small amount of dilute sulfuric acid or a rare earth hydroxide slurry.

Part B: Preparation of the Rare Earth Bromate

Objective: To synthesize the rare earth bromate via a metathesis reaction with **barium bromate**.

Materials:

- Rare earth sulfate solution (from Part A)
- **Barium bromate** ($\text{Ba}(\text{BrO}_3)_2$)
- Deionized water
- Large beaker or flask
- Stirring hotplate
- Buchner funnel and filter paper
- Vacuum flask
- Evaporating dish
- Crystallizing dish

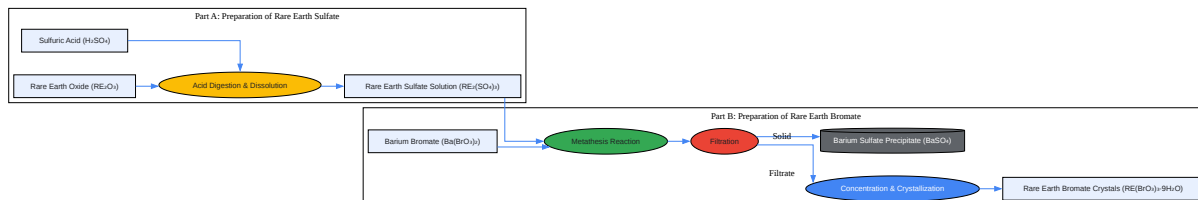
Procedure:

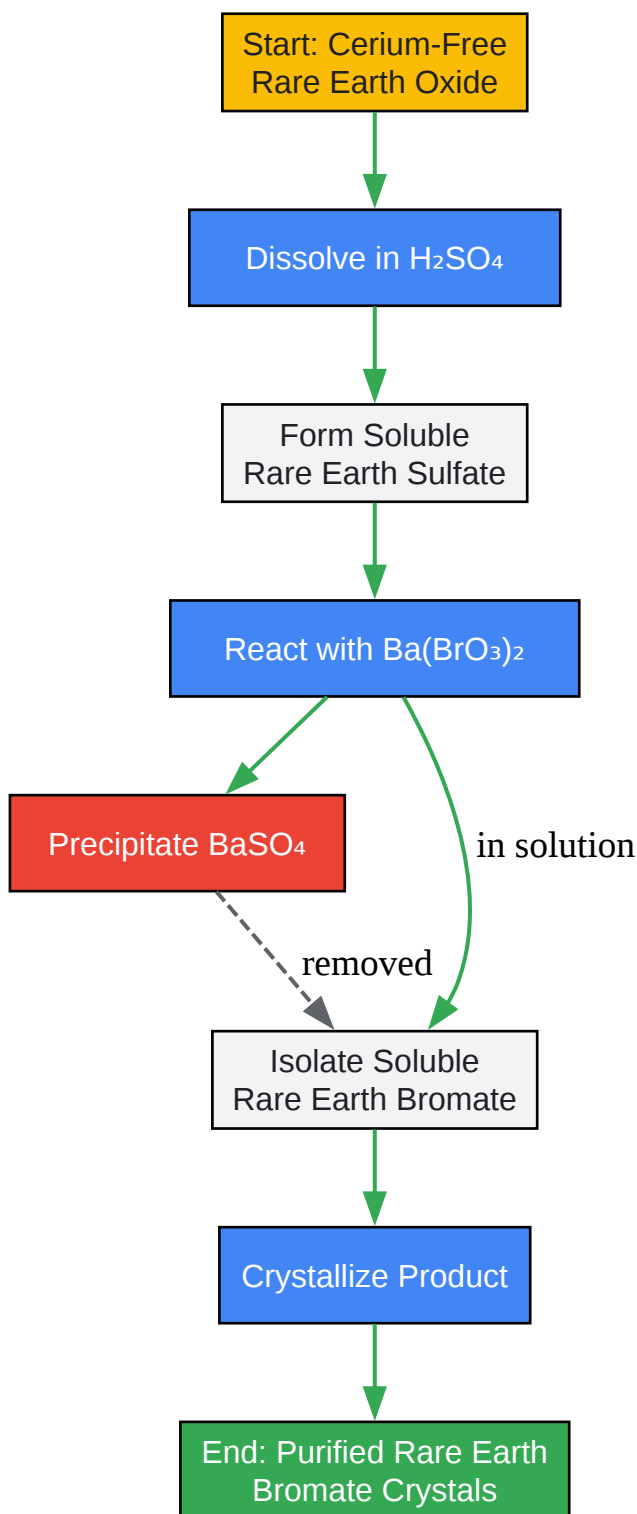
- Precipitation of Barium Sulfate: In a large beaker, heat the rare earth sulfate solution to near boiling.

- Addition of **Barium Bromate**: While vigorously stirring the hot rare earth sulfate solution, slowly add a stoichiometric amount of solid **barium bromate**. A dense white precipitate of barium sulfate will form immediately.
 - Reaction: $\text{RE}_2(\text{SO}_4)_3(\text{aq}) + 3\text{Ba}(\text{BrO}_3)_2(\text{s}) \rightarrow 2\text{RE}(\text{BrO}_3)_3(\text{aq}) + 3\text{BaSO}_4(\text{s})$
- Completion of Reaction: Continue to stir the mixture and maintain the temperature near boiling for at least one hour to ensure the reaction goes to completion.
- Filtration: Allow the mixture to cool slightly, and then filter the hot solution through a Buchner funnel under vacuum to remove the precipitated barium sulfate. Wash the precipitate with a small amount of hot deionized water to recover any entrained rare earth bromate solution.
- Concentration and Crystallization: Transfer the filtrate to an evaporating dish and gently heat it on a steam bath or a hotplate at a low temperature to concentrate the solution. Reduce the volume until crystals begin to form on the surface or until a sample of the solution readily crystallizes upon cooling.
- Isolation and Drying of Crystals: Transfer the concentrated solution to a crystallizing dish and allow it to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal yield. Collect the crystals by vacuum filtration, wash them with a small amount of ice-cold deionized water, and then with a small amount of ethanol. Dry the crystals in a desiccator over a suitable drying agent. The product is typically the rare earth bromate nonahydrate, $\text{RE}(\text{BrO}_3)_3 \cdot 9\text{H}_2\text{O}$.^{[1][2]}

Mandatory Visualizations

The following diagrams illustrate the logical workflow of the synthesis process.





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References

- [1. Ytterbium\(III\) bromate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Praseodymium bromate - Wikipedia \[en.wikipedia.org\]](#)
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